

Synthesis of N-Methyl-4-nitro-L-phenylalanine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Me-p-nitro-Phe-OH*

CAS No.: 70663-55-7

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Abstract

This technical guide provides a comprehensive overview of the chemical synthesis of N-Methyl-4-nitro-L-phenylalanine, a crucial building block in contemporary drug discovery and biochemical research. The document delineates the strategic considerations for its synthesis, focusing on a robust and widely applicable methodology. Detailed experimental protocols, from the preparation of the starting material to the final product, are presented with an emphasis on the underlying chemical principles and practical insights for successful execution. This guide is intended for researchers, chemists, and professionals in the field of drug development seeking a thorough understanding of the synthesis of this important non-canonical amino acid.

Introduction: The Significance of N-Methyl-4-nitro-L-phenylalanine

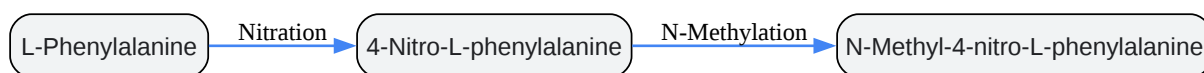
N-Methyl-4-nitro-L-phenylalanine is a synthetic amino acid derivative that has garnered significant attention in medicinal chemistry and peptide design. The incorporation of an N-methyl group into the peptide backbone imparts several advantageous properties, including enhanced metabolic stability, increased cell permeability, and conformational rigidity.^[1] The

presence of the 4-nitro group on the phenyl ring further extends its utility, serving as a versatile chemical handle for further modifications and as a photo-activatable group in biological studies.

This unique combination of structural features makes N-Methyl-4-nitro-L-phenylalanine a valuable component in the synthesis of novel peptides and peptidomimetics with tailored pharmacological profiles.[2] Its applications span various therapeutic areas, including the development of enzyme inhibitors, receptor ligands, and probes for studying protein-protein interactions.[2] A thorough understanding of its synthesis is therefore paramount for researchers aiming to leverage its potential in their scientific endeavors.

Strategic Approach to Synthesis

The synthesis of N-Methyl-4-nitro-L-phenylalanine can be logically dissected into two primary stages: the preparation of the precursor, 4-nitro-L-phenylalanine, and the subsequent N-methylation of this intermediate. This guide will focus on a well-established and reliable approach for each stage.



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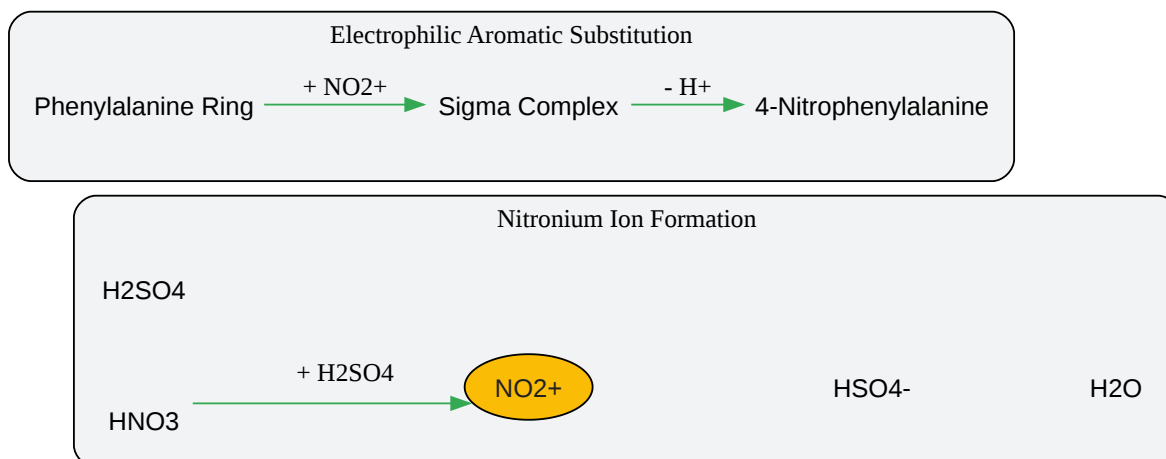
Caption: Overall synthetic strategy for N-Methyl-4-nitro-L-phenylalanine.

Synthesis of the Precursor: 4-Nitro-L-phenylalanine

The initial step involves the regioselective nitration of the commercially available L-phenylalanine. This electrophilic aromatic substitution reaction introduces a nitro group at the para position of the phenyl ring.

Underlying Principles of Nitration

The nitration of L-phenylalanine is typically achieved using a mixture of concentrated nitric acid and sulfuric acid. Sulfuric acid acts as a catalyst, protonating nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species. The reaction conditions, particularly the temperature, must be carefully controlled to prevent over-nitration and side reactions.



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Caption: Simplified mechanism of the nitration of phenylalanine.

Experimental Protocol: Nitration of L-Phenylalanine

Materials:

- L-Phenylalanine
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Deionized Water
- Ice

Procedure:

- In a flask equipped with a magnetic stirrer and cooled in an ice-salt bath, slowly add L-phenylalanine to concentrated sulfuric acid while maintaining the temperature below 5 °C.

- Once the L-phenylalanine is completely dissolved, add concentrated nitric acid dropwise to the solution, ensuring the temperature does not exceed 5 °C.
- After the addition is complete, continue stirring the reaction mixture at 0-5 °C for 1-2 hours.
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Neutralize the resulting solution with a suitable base (e.g., ammonium hydroxide or sodium carbonate) to precipitate the 4-nitro-L-phenylalanine.
- Filter the crude product, wash with cold deionized water, and dry under vacuum.
- Recrystallize the product from hot water to obtain pure 4-nitro-L-phenylalanine.

Parameter	Value
Typical Yield	60-70%
Appearance	White to pale yellow crystalline solid
Purity (HPLC)	>98%

N-Methylation of 4-Nitro-L-phenylalanine

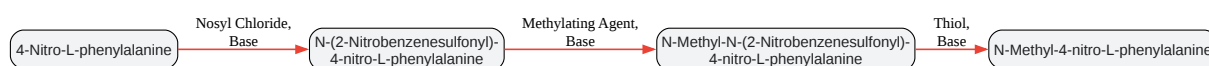
The introduction of the methyl group onto the nitrogen atom of 4-nitro-L-phenylalanine is a critical step. While several methods exist for the N-methylation of amino acids, the Fukuyama amine synthesis offers a mild and efficient route, particularly suitable for substrates with sensitive functional groups.[\[1\]](#)

The Fukuyama Amine Synthesis: A Robust Methodology

The Fukuyama amine synthesis involves a three-step sequence:

- Protection: The primary amine of the amino acid is protected with a 2-nitrobenzenesulfonyl (nosyl) group.
- Methylation: The resulting sulfonamide is then methylated.
- Deprotection: The nosyl group is selectively removed to yield the N-methylated amino acid.

The nosyl group is an excellent choice for this transformation due to its ability to activate the N-H bond for alkylation and its facile removal under mild conditions that do not affect the nitro group on the phenyl ring.[3]



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Caption: Workflow of the Fukuyama amine synthesis for N-methylation.

Experimental Protocol: N-Methylation via Fukuyama Synthesis

Step 1: Nosyl Protection

Materials:

- 4-Nitro-L-phenylalanine
- 2-Nitrobenzenesulfonyl chloride (Nosyl chloride)
- Sodium bicarbonate
- Dioxane
- Water

Procedure:

- Dissolve 4-nitro-L-phenylalanine in a mixture of dioxane and water.
- Add sodium bicarbonate to the solution.
- Cool the mixture to 0 °C and add a solution of 2-nitrobenzenesulfonyl chloride in dioxane dropwise.

- Allow the reaction to warm to room temperature and stir overnight.
- Acidify the reaction mixture with dilute HCl and extract with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the nosyl-protected amino acid.

Step 2: N-Methylation

Materials:

- N-(2-Nitrobenzenesulfonyl)-4-nitro-L-phenylalanine
- Methyl iodide or Dimethyl sulfate
- Potassium carbonate
- N,N-Dimethylformamide (DMF)

Procedure:

- Dissolve the nosyl-protected amino acid in anhydrous DMF.
- Add potassium carbonate to the solution.
- Add the methylating agent (methyl iodide or dimethyl sulfate) and stir the mixture at room temperature for 12-24 hours.
- Quench the reaction with water and extract with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to yield the methylated sulfonamide.

Step 3: Nosyl Deprotection

Materials:

- N-Methyl-N-(2-Nitrobenzenesulfonyl)-4-nitro-L-phenylalanine

- Thiophenol
- Potassium carbonate
- Acetonitrile

Procedure:

- Dissolve the methylated sulfonamide in acetonitrile.
- Add potassium carbonate and thiophenol to the solution.
- Stir the mixture at room temperature for 2-4 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Dilute the reaction mixture with water and wash with diethyl ether to remove the disulfide byproduct.
- Acidify the aqueous layer with dilute HCl and purify the product by recrystallization or column chromatography.

Characterization of N-Methyl-4-nitro-L-phenylalanine

Thorough characterization of the final product is essential to confirm its identity and purity.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄	[2]
Molecular Weight	224.21 g/mol	[2]
Appearance	White to light yellow solid	[2]
Purity (HPLC)	≥ 98%	[2]
Optical Rotation	[α] _D ²⁵ = +49 ± 2° (c=1 in 0.5N NaOH)	[2]
CAS Number	70663-55-7	[2]

Spectroscopic Data (Predicted/Typical):

- ^1H NMR (DMSO- d_6 , 400 MHz): δ 8.18 (d, $J=8.8$ Hz, 2H), 7.55 (d, $J=8.8$ Hz, 2H), 4.0-4.2 (m, 1H), 3.0-3.2 (m, 2H), 2.55 (s, 3H).
- ^{13}C NMR (DMSO- d_6 , 100 MHz): δ 172-174, 147-149, 145-147, 130-132, 123-125, 60-62, 36-38, 30-32.
- Mass Spectrometry (ESI+): m/z 225.08 $[\text{M}+\text{H}]^+$.

Conclusion

The synthesis of N-Methyl-4-nitro-L-phenylalanine, while requiring a multi-step approach, is achievable through well-established synthetic methodologies. The nitration of L-phenylalanine followed by the Fukuyama N-methylation protocol provides a reliable and efficient route to this valuable non-canonical amino acid. Careful control of reaction conditions and thorough purification of intermediates are key to obtaining the final product in high purity. This guide provides the necessary theoretical framework and practical protocols to enable researchers to successfully synthesize N-Methyl-4-nitro-L-phenylalanine for their research and development activities.

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